

Physical and chemical properties of Potassium hexachloroplatinate

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Compound of Interest

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An In-depth Technical Guide to the Physical and Chemical Properties of Potassium Hexachloroplatinate (K_2PtCl_6)

Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction

Potassium hexachloroplatinate(IV), with the chemical formula K_2PtCl_6 , is a cornerstone inorganic compound in the field of platinum chemistry. It serves as a critical precursor for the synthesis of a vast array of platinum-based materials, including catalysts, anti-cancer drugs, and advanced nanomaterials.^{[1][2]} This guide provides a comprehensive overview of the essential physical and chemical properties of K_2PtCl_6 , offering field-proven insights into its structure, reactivity, handling, and applications. Understanding these core characteristics is paramount for its effective and safe utilization in both research and industrial settings.

Molecular and Crystal Structure: The Foundation of Reactivity

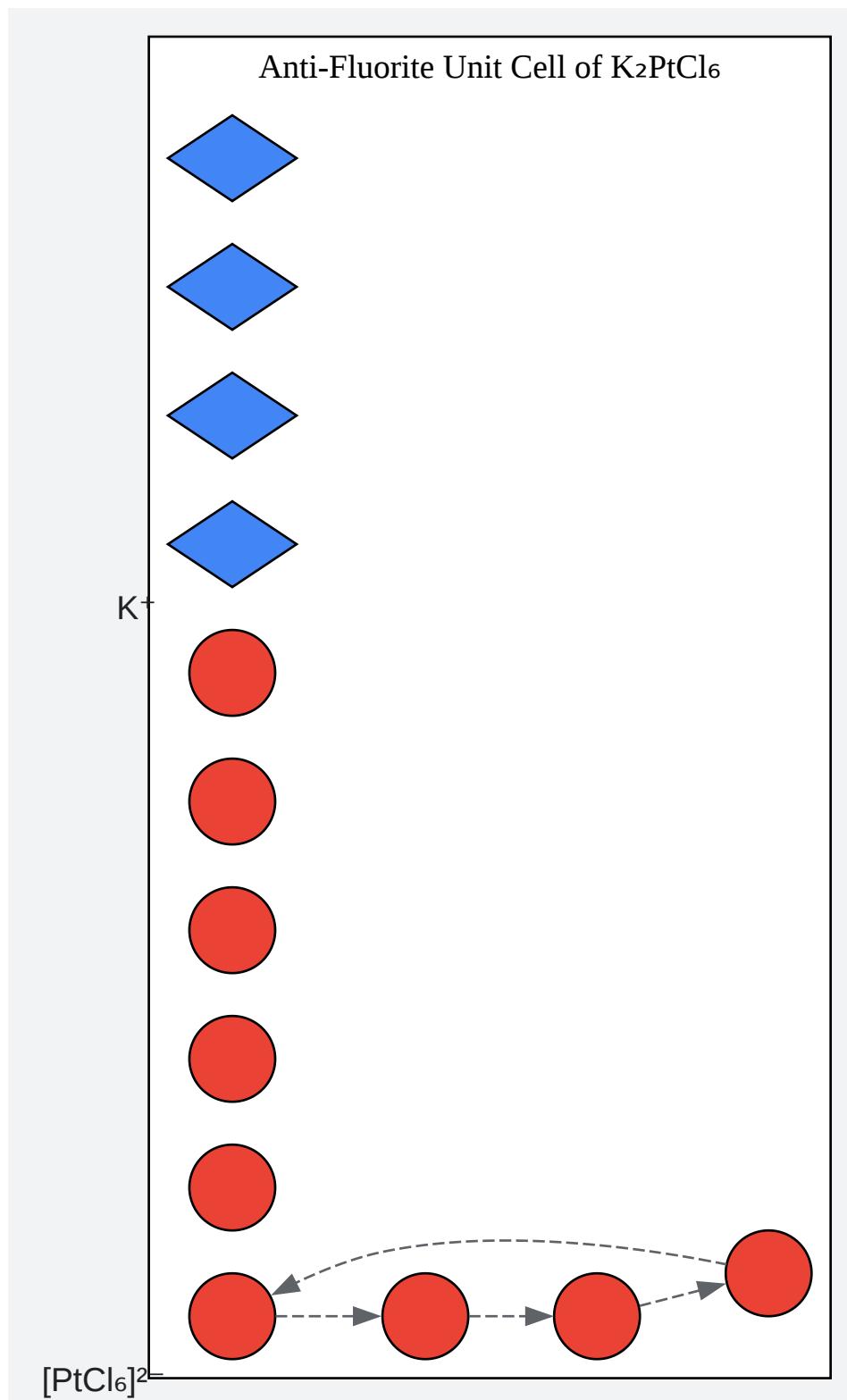
The properties of potassium hexachloroplatinate are a direct consequence of its well-defined structure. The compound is an ionic salt consisting of two potassium cations (K^+) and a hexachloroplatinate(IV) dianion ($[PtCl_6]^{2-}$).

The Hexachloroplatinate(IV) Anion

The central feature is the $[\text{PtCl}_6]^{2-}$ complex anion, in which a platinum(IV) ion is coordinated to six chloride ligands. These ligands are arranged in a highly symmetric octahedral geometry around the central platinum atom.^[3] This stable, low-spin d⁶ configuration is responsible for the compound's characteristic color and much of its chemical stability.

Crystal Lattice

In the solid state, K_2PtCl_6 adopts an anti-fluorite crystal structure.^[4] In this arrangement, the positions of the cations and anions are reversed compared to the standard fluorite (CaF_2) structure. The larger $[\text{PtCl}_6]^{2-}$ anions form a face-centered cubic (FCC) lattice, while the smaller K^+ cations occupy all the tetrahedral voids within that lattice.^[4] This efficient packing contributes to its relatively high density and its comparative insolubility in cold water.^{[3][5]}



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Caption: Simplified 2D representation of the K_2PtCl_6 anti-fluorite structure.

Physicochemical Properties

A summary of the key physical and chemical properties of potassium hexachloroplatinate is presented below. These values are crucial for experimental design, from calculating molar equivalents to selecting appropriate solvents.

Property	Value	Source(s)
Molecular Formula	K_2PtCl_6	[3]
Molar Mass	485.99 g/mol	[3]
Appearance	Orange-yellow crystalline solid or powder	[3][6][7]
Density	3.344 - 3.50 g/cm ³	[3][7][8]
Melting Point	250 °C (482 °F; 523 K) with decomposition	[3][9][10]
Solubility in Water	Slightly soluble in cold water, more soluble in hot water. 0.89 g/100 mL at 25 °C.	[3][8][10]
Solubility in Organic Solvents	Practically insoluble in alcohol and ether.	[7][8][10]
Stability	Air-stable solid. Incompatible with strong oxidizing agents, acids, and interhalogen compounds.	[9][11]
Sensitivity	Hygroscopic	[8][12]

The limited solubility in cold water is a defining characteristic. Historically, this property was exploited for the gravimetric analysis and determination of potassium ions in a sample.[3][8][10] The precipitation of the distinctively colored K_2PtCl_6 from a solution of hexachloroplatinic acid served as a reliable analytical method.[3]

Chemical Reactivity and Transformations

The chemistry of K_2PtCl_6 is dominated by the reactivity of the hexachloroplatinate anion, primarily involving redox and ligand substitution reactions.

Thermal Decomposition

When heated to its decomposition temperature of 250 °C, potassium hexachloroplatinate breaks down.[3][9] This thermal instability is a key consideration in high-temperature applications and for its conversion into other platinum compounds or metallic platinum.

Aqueous Chemistry and Hydrolysis

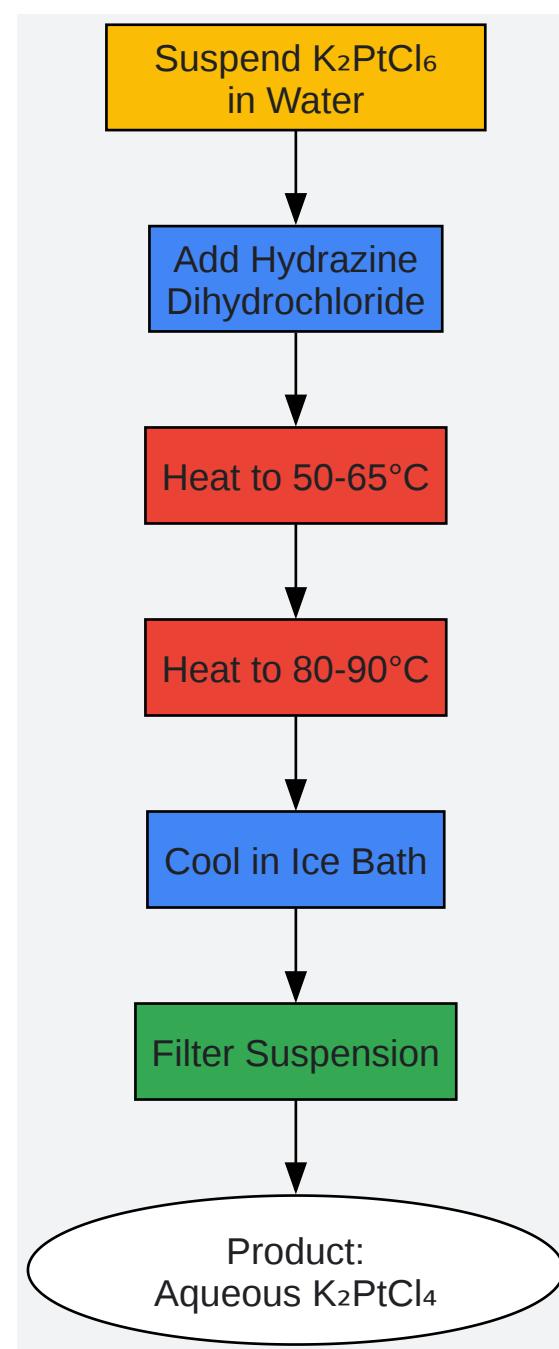
In aqueous solution, the $[\text{PtCl}_6]^{2-}$ anion can undergo hydrolysis, where chloride ligands are successively replaced by water or hydroxide ions. This process is highly dependent on pH, chloride concentration, and light exposure.[13] The hexachloroplatinate species, $[\text{PtCl}_6]^{2-}$, is most stable in acidic solutions with at least a moderate excess of chloride ions, which suppresses the equilibrium-driven hydrolysis reactions.[13] As the pH increases or chloride concentration decreases, aquated and hydroxylated species like $[\text{PtCl}_5(\text{H}_2\text{O})]^-$ and $[\text{PtCl}_5(\text{OH})]^{2-}$ can form.[13]

Reduction to Platinum(II)

One of the most synthetically useful reactions of K_2PtCl_6 is its reduction from the Pt(IV) to the Pt(II) oxidation state. This is commonly achieved using a reducing agent like hydrazine dihydrochloride ($\text{N}_2\text{H}_4 \cdot 2\text{HCl}$) to produce potassium tetrachloroplatinate(II) (K_2PtCl_4), another vital precursor in platinum chemistry, particularly for the synthesis of cisplatin and its analogs.[3][14]

- Suspension: Suspend 9.72 g (0.02 mol) of K_2PtCl_6 in 100 cm³ of deionized water in a 250 cm³ beaker with mechanical stirring.[14]
- Reduction: Add 1.0 g (0.01 mol) of hydrazine dihydrochloride in small portions. It is critical to avoid an excess of the reducing agent to prevent over-reduction to platinum metal.[14]
- Heating: Raise the temperature of the mixture to 50-65 °C for approximately 10 minutes, then increase to 80-90 °C to ensure the reaction goes to completion.[14] The color of the solution will change from yellow to a deep red.

- Isolation: Cool the mixture in an ice bath to precipitate any unreacted K_2PtCl_6 .
- Filtration: Filter the cold suspension. The filtrate contains the desired K_2PtCl_4 in an aqueous HCl solution, ready for subsequent synthetic steps.[14] The unreacted solid can be washed with ice-cold water.



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Caption: Workflow for the reduction of K_2PtCl_6 to K_2PtCl_4 .

Ligand Substitution

The chloride ligands in the $[\text{PtCl}_6]^{2-}$ complex can be substituted by other ligands. For example, it reacts with aqueous ammonia to yield chloropentammineplatinum chloride, demonstrating the potential for creating diverse platinum complexes.[\[3\]](#)

Key Applications in Science and Industry

The utility of K_2PtCl_6 stems from its role as a stable, reliable source of platinum(IV).

- **Catalysis:** It is a precursor for preparing highly active platinum catalysts.[\[2\]](#)[\[11\]](#)[\[15\]](#) These catalysts are essential in a multitude of organic reactions, including hydrogenations, oxidations, and hydrosilylations, which are fundamental in pharmaceutical and fine chemical synthesis.[\[1\]](#)[\[2\]](#)
- **Nanotechnology and Materials Science:** K_2PtCl_6 is widely used in the synthesis of platinum nanoparticles (PtNPs).[\[15\]](#) By controlling the reduction of the platinum precursor, researchers can tune the size and shape of the nanoparticles for specific applications in catalysis, electronics, and biomedical sensors.[\[2\]](#)[\[15\]](#)
- **Electrochemistry and Electroplating:** The compound is used in the development of electrochemical sensors and as a component in electroplating baths to create durable, corrosion-resistant platinum coatings.[\[1\]](#)[\[15\]](#)[\[16\]](#)

Safety, Handling, and Storage

Potassium hexachloroplatinate is a hazardous substance and must be handled with appropriate precautions.

- **Toxicity:** It is toxic if swallowed.[\[10\]](#)[\[17\]](#)[\[18\]](#)
- **Sensitization:** It is a potent respiratory and skin sensitizer.[\[3\]](#)[\[9\]](#)[\[17\]](#) Dust inhalation may cause allergic reactions or asthma-like symptoms.[\[3\]](#)[\[17\]](#) Prolonged skin contact can lead to allergic skin reactions.[\[17\]](#)
- **Corrosivity:** The compound causes serious eye damage and may be corrosive to metals.[\[10\]](#)[\[17\]](#)[\[19\]](#)

- Engineering Controls: Handle within a fume hood or well-ventilated area to minimize dust inhalation.
- Personal Protective Equipment (PPE): Wear suitable protective clothing, chemical-resistant gloves (tested to EN 374), and safety goggles or a face shield.[9][19][20] A dust mask or appropriate respirator should be used when handling the powder.[20]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[6] Keep away from incompatible materials such as strong acids and oxidizing agents.[9]

Conclusion

Potassium hexachloroplatinate(IV) is a compound of immense scientific and industrial importance. Its well-defined octahedral structure and predictable reactivity make it an indispensable precursor for a wide range of platinum-containing materials. A thorough understanding of its physical properties, such as its characteristic solubility, and its chemical transformations, particularly its redox and substitution chemistry, is essential for any researcher or professional working in drug development, catalysis, or materials science. Adherence to strict safety protocols is mandatory to mitigate the significant health hazards associated with its handling.

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